

# GSK2188931B specificity validation assays

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Compound Focus: **GSK2188931B**

Cat. No.: S1802720

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## Experimental Findings for GSK2188931B

The table below summarizes the key in vivo and in vitro findings for **GSK2188931B** from a single identified study [1].

Model System	Treatment	Key Results	Reported P-values
In Vivo (Rat MI Model)	GSK2188931B (80 mg/kg/d) for 5 weeks	Improved LV ejection fraction (MI+Veh: 30±2%; MI+GSK: 43±2%)	P < 0.01
		Reduced collagen in peri-infarct zone (MI+Veh: 9.06±0.48%; MI+GSK: 6.31±0.63%)	P < 0.05
		Reduced macrophage infiltration in peri-infarct zone	P < 0.05
In Vitro (Cell Studies)	GSK2188931B on cardiac cells	Reduced AngII- and TNFα-stimulated myocyte hypertrophy	P < 0.05
		Reduced AngII- and TGFβ-stimulated cardiac fibroblast collagen synthesis	P < 0.05

Model System	Treatment	Key Results	Reported P-values
		Reduced markers of gene expression (ANP, $\beta$ -MHC, CTGF, CI)	P < 0.05
		Reduced TNF $\alpha$ gene expression in LPS-stimulated monocytes	P < 0.05

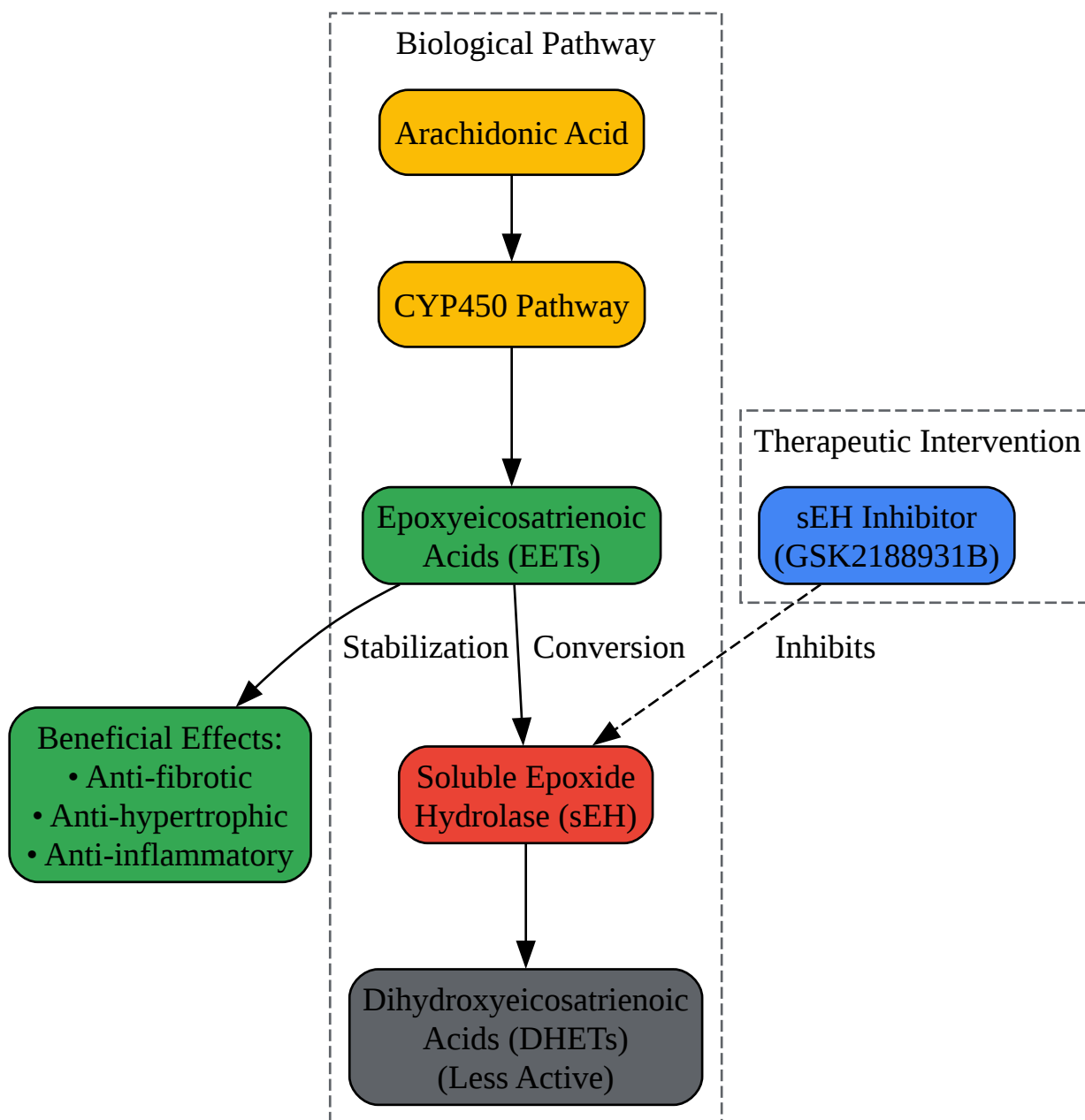
## Experimental Protocol Details

The study provided the following methodological details for its key experiments [1]:

- **In Vivo Model:** Rats were subjected to myocardial infarction (MI), and **GSK2188931B** was administered post-MI at 80 mg/kg/day in chow for 5 weeks.
- **Functional Assessment:** Left ventricular (LV) ejection fraction was measured to assess cardiac function.
- **Histological Analysis:** Collagen deposition was quantified in the LV non-infarct and peri-infarct zones using picrosirius red and collagen I staining. Macrophage infiltration was also assessed in the peri-infarct zone.
- **In Vitro Models:**
  - **Myocyte Hypertrophy:** Stimulated with Angiotensin II (AngII) and Tumor Necrosis Factor-alpha (TNF $\alpha$ ).
  - **Cardiac Fibroblast Collagen Synthesis:** Stimulated with AngII and Transforming Growth Factor-beta (TGF $\beta$ ).
  - **Monocyte Inflammation:** Stimulated with lipopolysaccharide (LPS).
- **Gene Expression Markers:** Measured expression of ANP (atrial natriuretic peptide),  $\beta$ -MHC (beta-myosin heavy chain), CTGF (connective tissue growth factor), and CI (collagen I).

## sEH Inhibitor Mechanism and Context

While specific pathway diagrams for **GSK2188931B** are not available, the compound is a soluble epoxide hydrolase (sEH) inhibitor. The diagram below illustrates the general biological context of sEH activity and the proposed mechanism of sEH inhibitors like **GSK2188931B** in cardioprotection.



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## References

1. Soluble epoxide hydrolase inhibition exerts beneficial anti-remodeling... [pubmed.ncbi.nlm.nih.gov]

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